

Spectroscopic Characterization of 2-Methyl-3-phenylpropanamide: A Technical Guide

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Compound of Interest

Compound Name: 2-Methyl-3-phenylpropanamide

CAS No.: 7499-19-6

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Introduction

2-Methyl-3-phenylpropanamide, a derivative of phenylalanine, represents a core structural motif in various pharmacologically active compounds. Its synthesis and characterization are fundamental steps in the discovery and development of new chemical entities. Understanding the precise molecular architecture and electronic properties of this compound is paramount for predicting its biological activity, metabolic fate, and potential for further functionalization. This technical guide provides a comprehensive overview of the spectroscopic data of **2-Methyl-3-phenylpropanamide**, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This guide is intended to serve as a valuable resource for researchers by providing not only the spectral data but also the underlying principles of data acquisition and interpretation.

A Note on Data Source: The spectroscopic data presented in this guide are predicted values generated from computational models, as comprehensive experimental data is not readily

available in public databases. These predictions offer a robust framework for understanding the expected spectral features of **2-Methyl-3-phenylpropanamide**.

Molecular Structure and Predicted Spectroscopic Overview

The chemical structure of **2-Methyl-3-phenylpropanamide** is presented below:

Structure:

Molecular Formula: $C_{10}H_{13}NO$ [\[1\]](#)

Molecular Weight: 163.22 g/mol [\[1\]](#)

A summary of the predicted spectroscopic data is provided in the table below for quick reference.

Spectroscopic Technique	Predicted Key Data Points
1H NMR	Phenyl protons (~7.2-7.4 ppm), Amide protons (~5.5-7.5 ppm, broad), Methine proton (~2.5 ppm), Methylene protons (~2.7 and ~2.9 ppm), Methyl protons (~1.2 ppm)
^{13}C NMR	Carbonyl carbon (~178 ppm), Phenyl carbons (~126-140 ppm), Methine carbon (~45 ppm), Methylene carbon (~40 ppm), Methyl carbon (~18 ppm)
IR Spectroscopy	N-H stretch (~3300-3500 cm^{-1}), C-H stretch (aromatic and aliphatic, ~2850-3100 cm^{-1}), C=O stretch (~1650 cm^{-1}), C=C stretch (aromatic, ~1450-1600 cm^{-1}), N-H bend (~1600 cm^{-1})
Mass Spectrometry	Molecular ion $[M]^+$ at m/z 163. Key fragments at m/z 146 ($[M-NH_3]^+$), m/z 120 ($[M-C_3H_7N]^+$), m/z 91 ($[C_7H_7]^+$), m/z 72 ($[C_4H_8NO]^+$), m/z 44 ($[C_2H_4N]^+$).

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms.

Experimental Protocol (Hypothetical)

A standard protocol for acquiring a ¹H NMR spectrum would involve dissolving approximately 5-10 mg of **2-Methyl-3-phenylpropanamide** in 0.5-0.7 mL of a deuterated solvent, such as chloroform-d (CDCl₃) or dimethyl sulfoxide-d₆ (DMSO-d₆), containing a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm). The spectrum would be recorded on a 400 MHz or higher field NMR spectrometer.

Caption: Workflow for ¹H NMR Data Acquisition.

Predicted ¹H NMR Spectrum

The predicted ¹H NMR spectrum of **2-Methyl-3-phenylpropanamide** in CDCl₃ at 400 MHz is summarized below.

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.20 - 7.40	Multiplet	5H	Phenyl protons (Ar-H)
~5.5 - 7.5	Broad Singlet	2H	Amide protons (-CONH ₂)
~2.90	Multiplet	1H	Methylene proton (-CH ₂ -)
~2.70	Multiplet	1H	Methylene proton (-CH ₂ -)
~2.50	Multiplet	1H	Methine proton (-CH-)
~1.20	Doublet	3H	Methyl protons (-CH ₃)

Interpretation of the Predicted ^1H NMR Spectrum

- Aromatic Protons ($\delta \sim 7.20 - 7.40$): The complex multiplet in this region, integrating to five protons, is characteristic of the monosubstituted benzene ring.
- Amide Protons ($\delta \sim 5.5 - 7.5$): The two amide protons are expected to appear as a broad singlet. The chemical shift of these protons can be highly variable and is dependent on concentration and solvent due to hydrogen bonding.
- Methylene Protons ($\delta \sim 2.70$ and ~ 2.90): The two protons of the methylene group ($-\text{CH}_2-$) are diastereotopic due to the adjacent chiral center. Therefore, they are chemically non-equivalent and are predicted to appear as separate multiplets.
- Methine Proton ($\delta \sim 2.50$): The methine proton ($-\text{CH}-$), being adjacent to both the methyl and methylene groups, is expected to be a multiplet.
- Methyl Protons ($\delta \sim 1.20$): The three protons of the methyl group ($-\text{CH}_3$) are predicted to appear as a doublet due to coupling with the adjacent methine proton.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR spectroscopy provides information about the carbon framework of a molecule.

Experimental Protocol (Hypothetical)

The sample preparation for ^{13}C NMR is similar to that for ^1H NMR. A proton-decoupled ^{13}C NMR spectrum would typically be acquired on a 100 MHz spectrometer (for a 400 MHz proton instrument).

Caption: Workflow for ^{13}C NMR Data Acquisition.

Predicted ^{13}C NMR Spectrum

The predicted chemical shifts for the carbon atoms of **2-Methyl-3-phenylpropanamide** are listed below.

Chemical Shift (δ , ppm)	Assignment
~178	Carbonyl carbon (C=O)
~140	Phenyl carbon (ipso-C)
~129	Phenyl carbons (ortho-C)
~128	Phenyl carbons (meta-C)
~126	Phenyl carbon (para-C)
~45	Methine carbon (-CH-)
~40	Methylene carbon (-CH ₂ -)
~18	Methyl carbon (-CH ₃)

Interpretation of the Predicted ¹³C NMR Spectrum

- Carbonyl Carbon (δ ~178): The signal at the lowest field is assigned to the carbonyl carbon of the amide group.
- Aromatic Carbons (δ ~126-140): Four distinct signals are predicted for the six carbons of the phenyl ring due to symmetry. The ipso-carbon (attached to the propyl chain) is expected at the lowest field among the aromatic carbons, while the para-carbon is predicted at the highest field. The ortho and meta carbons would have similar chemical shifts.
- Aliphatic Carbons (δ ~18-45): The three aliphatic carbons appear at higher fields. The methine carbon is predicted to be the most downfield of the three, followed by the methylene carbon, and finally the methyl carbon at the highest field.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol (Hypothetical)

An FT-IR spectrum of **2-Methyl-3-phenylpropanamide** could be obtained by placing a small amount of the solid sample directly on the diamond crystal of an Attenuated Total Reflectance

(ATR) accessory of an FT-IR spectrometer.

Caption: Workflow for FT-IR Data Acquisition.

Predicted IR Spectrum

The predicted characteristic IR absorption bands for **2-Methyl-3-phenylpropanamide** are tabulated below.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3400, ~3200	Medium	N-H stretch (amide)
~3080, ~3030	Medium	C-H stretch (aromatic)
~2960, ~2870	Medium	C-H stretch (aliphatic)
~1650	Strong	C=O stretch (amide I band)
~1600	Medium	N-H bend (amide II band)
~1600, ~1495, ~1455	Medium	C=C stretch (aromatic ring)
~740, ~700	Strong	C-H bend (out-of-plane, monosubstituted benzene)

Interpretation of the Predicted IR Spectrum

- **N-H Stretching** (~3400, ~3200 cm⁻¹): The two bands in this region are characteristic of the symmetric and asymmetric stretching vibrations of the primary amide (-NH₂) group.
- **C-H Stretching** (~2870-3080 cm⁻¹): The absorptions above 3000 cm⁻¹ are attributed to the C-H stretching of the aromatic ring, while those below 3000 cm⁻¹ are from the aliphatic C-H bonds of the methyl, methylene, and methine groups.
- **C=O Stretching** (~1650 cm⁻¹): The strong absorption band in this region is the characteristic carbonyl stretch of the amide group (Amide I band).
- **N-H Bending** (~1600 cm⁻¹): This band, often referred to as the Amide II band, arises from the in-plane bending of the N-H bonds.

- Aromatic C=C Stretching ($\sim 1455\text{--}1600\text{ cm}^{-1}$): These absorptions are characteristic of the carbon-carbon stretching vibrations within the benzene ring.
- C-H Bending ($\sim 700\text{--}740\text{ cm}^{-1}$): The strong bands in this region are due to the out-of-plane bending of the C-H bonds of the monosubstituted phenyl group.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Experimental Protocol (Hypothetical)

An electron ionization (EI) mass spectrum would be obtained by introducing a small amount of the sample into the mass spectrometer, where it is vaporized and bombarded with a high-energy electron beam (typically 70 eV). The resulting ions are then separated based on their mass-to-charge ratio (m/z).

Caption: Workflow for Mass Spectrometry Data Acquisition.

Predicted Mass Spectrum

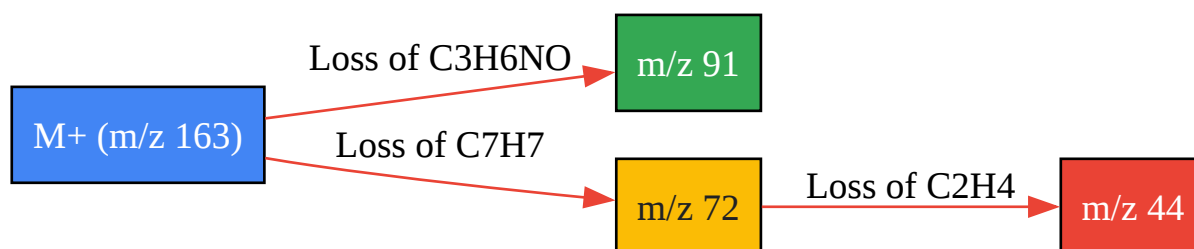
The predicted major ions in the EI mass spectrum of **2-Methyl-3-phenylpropanamide** are presented below.

m/z	Predicted Ion Structure/Formula
163	$[\text{C}_{10}\text{H}_{13}\text{NO}]^{+\bullet}$ (Molecular Ion)
146	$[\text{C}_{10}\text{H}_{12}\text{O}]^{+\bullet}$
120	$[\text{C}_8\text{H}_8\text{O}]^{+\bullet}$
91	$[\text{C}_7\text{H}_7]^+$
72	$[\text{C}_3\text{H}_6\text{NO}]^+$
44	$[\text{C}_2\text{H}_5\text{N}]^{+\bullet}$

Interpretation and Predicted Fragmentation Pattern

The molecular ion peak is expected at m/z 163, corresponding to the molecular weight of **2-Methyl-3-phenylpropanamide**. The predicted fragmentation pattern can be rationalized as follows:

- m/z 146: Loss of ammonia (NH_3) from the molecular ion.
- m/z 120: Cleavage of the bond between the carbonyl carbon and the adjacent methine carbon.
- m/z 91: A very common fragment in compounds containing a benzyl group, corresponding to the tropylium ion ($[\text{C}_7\text{H}_7]^+$).
- m/z 72: Cleavage of the bond between the alpha and beta carbons relative to the phenyl ring.
- m/z 44: A characteristic fragment for primary amides, resulting from McLafferty rearrangement.



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Caption: Predicted Fragmentation of **2-Methyl-3-phenylpropanamide**.

Conclusion

This technical guide has provided a comprehensive overview of the predicted spectroscopic data for **2-Methyl-3-phenylpropanamide**. The analysis of the predicted ^1H NMR, ^{13}C NMR, IR, and MS spectra provides a detailed and self-consistent structural elucidation of the molecule. This information is crucial for the unambiguous identification of **2-Methyl-3-phenylpropanamide** and serves as a foundational dataset for researchers engaged in the synthesis, characterization, and application of this and related compounds in the field of drug

discovery and development. While based on predictions, this guide establishes a strong baseline for the interpretation of experimental data once it becomes available.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 348285, **2-Methyl-3-phenylpropanamide**. Retrieved from [\[Link\]](#).

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Sources

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